

Essential Safety and Logistics for Handling Scandium Chloride

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Compound of Interest

Compound Name: Scandium chloride

CAS No.: 17775-46-1

Cat. No.: B1249158

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This document provides critical safety protocols and logistical information for researchers, scientists, and drug development professionals working with **Scandium chloride** (ScCl_3). The following guidelines are designed to ensure safe handling, storage, and disposal, minimizing risks of exposure and environmental contamination.

Quantitative Safety Data Summary

The following table summarizes the essential safety measures, personal protective equipment, and emergency procedures for handling **Scandium chloride**.

Aspect	Guideline	Details
Exposure Controls & PPE	Eye/Face Protection	Always wear approved safety glasses with side shields, safety goggles, or a face shield.[1]
Skin Protection	Chemical-resistant gloves are required.[1][2] Long-sleeved clothing should be worn.[3]	
Respiratory Protection	If ventilation is inadequate or dust is generated, a NIOSH-approved N95 dust mask or respirator should be worn.[1][4]	
Engineering Controls	Handle in a well-ventilated area, preferably within an efficient fume hood to minimize dust and vapor exposure.[1][2][5]	
First Aid Measures	Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, including under the eyelids.[1][3][6] Seek immediate medical attention.[1]
Skin Contact	Wash the affected area with plenty of soap and water.[6] Remove contaminated clothing.[1][6] If irritation occurs or persists, seek medical advice.[1][7]	
Inhalation	Move the victim to fresh air.[1][6] If breathing is difficult, provide artificial respiration.[6] Seek immediate medical	

	assistance if respiratory problems occur.[1]	
Ingestion	Rinse mouth with water.[2][3] Do NOT induce vomiting.[2] Give water to drink only if the person is conscious.[1] Seek immediate medical attention. [1]	
Handling & Storage	Handling	Avoid generating dust.[1][7] Do not breathe dust.[6] Avoid contact with skin and eyes.[6] [8] Use in a well-ventilated area and keep containers tightly closed when not in use. [6][7]
Storage	Store in a tightly sealed container in a cool, dry, and well-ventilated area.[1][5][9] Scandium chloride is hygroscopic and should be protected from moisture.[1][3] [5][10] Store away from incompatible materials like strong oxidizing agents.[5][6]	
Accidental Release	Spill Cleanup	For small spills, avoid raising dust by mixing with inert material like sand or vermiculite before sweeping up.[1] Use dry clean-up procedures; do not use air hoses.[7] For large spills, evacuate the area and ensure adequate ventilation.[11]
Environmental	Prevent spillage from entering drains or waterways.[1][7]	

Disposal

Waste Disposal

Dispose of contents and containers in accordance with local, state, and federal regulations at an approved waste disposal plant.[\[1\]](#)[\[6\]](#)

Detailed Protocol for Safe Handling of Scandium Chloride

This protocol outlines the step-by-step procedure for safely using **Scandium chloride** in a laboratory setting.

1. Preparation and Pre-Handling Check:

- Step 1.1: Confirm that the safety shower and eyewash station are accessible and operational.
- Step 1.2: Don all required Personal Protective Equipment (PPE) as specified in the table above: safety goggles, chemical-resistant gloves, and a lab coat. If working outside a fume hood, a respirator is necessary.[\[1\]](#)[\[4\]](#)
- Step 1.3: Ensure the chemical fume hood is functioning correctly.
- Step 1.4: Prepare all necessary equipment (spatulas, weigh boats, glassware) and have waste containers properly labeled and accessible.

2. Handling and Experimental Procedure:

- Step 2.1: Conduct all manipulations of **Scandium chloride** powder inside a certified chemical fume hood to control dust.[\[1\]](#)[\[5\]](#)
- Step 2.2: Since the material is hygroscopic, handle it quickly and efficiently to minimize exposure to air.[\[1\]](#)[\[10\]](#) Store in a desiccator when not in immediate use.[\[10\]](#)
- Step 2.3: Use a spatula to carefully transfer the powder. Avoid any actions that could generate dust, such as dropping or vigorous shaking.[\[1\]](#)[\[7\]](#)
- Step 2.4: Keep the container tightly closed when not in use.[\[5\]](#)[\[6\]](#)

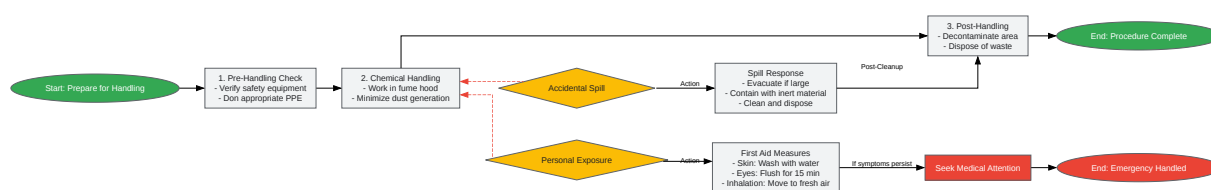
3. Post-Handling and Cleanup:

- Step 3.1: Decontaminate all equipment used.
- Step 3.2: Carefully wipe down the work surface within the fume hood.

- Step 3.3: Dispose of any contaminated disposable materials (e.g., weigh boats, gloves) in the designated hazardous waste container.
- Step 3.4: Remove PPE in the correct order to avoid cross-contamination. Wash hands thoroughly with soap and water after handling is complete.[2]

Operational Workflow and Emergency Plan

The following diagram illustrates the logical workflow for handling **Scandium chloride** and the appropriate response to accidental exposure.



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References

- [1. prochemonline.com](http://prochemonline.com) [prochemonline.com]
- [2. chemos.de](http://chemos.de) [chemos.de]

- [3. WERCS Studio - Application Error \[assets.thermofisher.com\]](#)
- [4. Scandium\(III\) chloride anhydrous, powder, 99.9 trace metals basis Scandium trichloride \[sigmaaldrich.com\]](#)
- [5. How to Choose Scandium Chloride Powder for Your Project? | Scandium \[scandium.org\]](#)
- [6. fishersci.com \[fishersci.com\]](#)
- [7. store.apolloscientific.co.uk \[store.apolloscientific.co.uk\]](#)
- [8. Scandium chloride | ENvironmental inFOrmation \[enfo.hu\]](#)
- [9. Scandium chloride\(ScCl₃\), hydrate \(8Cl,9Cl\) MSDS CasNo.25813-71-2 \[lookchem.com\]](#)
- [10. Scandium\(III\)_chloride \[chemeuropa.com\]](#)
- [11. scandium.org \[scandium.org\]](#)
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